

An In-depth Technical Guide to the Research Compound JR-AB2-011

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Compound of Interest

Compound Name: JR-AB2-011

Cat. No.: B10825248

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This technical guide provides a comprehensive overview of the chemical properties, biological activity, and experimental protocols associated with the research compound **JR-AB2-011**. Designed for researchers, scientists, and professionals in drug development, this document consolidates available data to facilitate further investigation and application of this molecule.

Chemical Structure and Physicochemical Properties

JR-AB2-011 is a small molecule that has been investigated for its potential as a selective inhibitor of the mTORC2 signaling complex.^{[1][2][3]} Its chemical identity and key properties are summarized below.

Table 1: Chemical and Physical Properties of **JR-AB2-011**

Property	Value	Reference(s)
IUPAC Name	(Z)-N-(3,4-dichlorophenyl)-2-((4-fluorophenyl)imino)-5-methylthiazolidine-3-carboxamide	[1]
CAS Number	2411853-34-2	[1][2][3]
Chemical Formula	C ₁₇ H ₁₄ Cl ₂ FN ₃ OS	[1][2]
Molecular Weight	398.28 g/mol	[1][2][3]
SMILES	<chem>ClC1=C(Cl)C=C(NC(N2/C(SC(C)C2)=N/C3=CC=C(F)C=C3)=O)C=C1</chem>	[3]
InChI Key	SHKNIJKASRGSEG-XLNRJJMWSA-N	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	DMSO: ≥ 20 mg/mL (50.21 mM) Ethanol: 3 mg/mL Water: Insoluble	[4]
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year, -20°C for up to 1 month.	[4]

Biological Activity and Mechanism of Action

JR-AB2-011 was initially identified as a selective inhibitor of mTORC2 (mechanistic target of rapamycin complex 2).[5] It was reported to act by blocking the association between Rictor and mTOR, key components of the mTORC2 complex.[3][5] This disruption was shown to inhibit downstream signaling, including the phosphorylation of Akt at serine 473.[3] However, recent studies have presented conflicting evidence, suggesting that **JR-AB2-011** may exert its effects through an mTORC2-independent mechanism in certain cell types.[6][7]

Table 2: Reported Biological Activities of **JR-AB2-011**

Parameter	Value	Cell/System	Reference(s)
IC ₅₀ (mTORC2)	0.36 μ M	In vitro kinase assay	[2][3]
K _i (Rictor-mTOR association)	0.19 μ M	In vitro binding assay	[2][3]

The mTORC2 Signaling Pathway

The mTORC2 pathway is a critical regulator of cell survival, proliferation, and metabolism. Its activation leads to the phosphorylation of several downstream targets, including Akt, which in turn modulates numerous cellular processes.

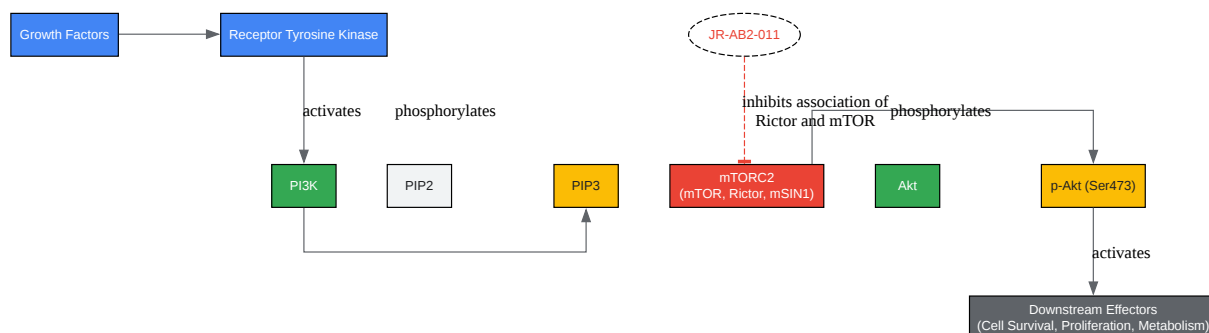


Figure 1: Simplified mTORC2 Signaling Pathway

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Caption: Figure 1: Simplified mTORC2 Signaling Pathway.

In Vitro and In Vivo Studies

JR-AB2-011 has been evaluated in various cancer cell lines, including glioblastoma and melanoma, where it was shown to reduce cell viability and proliferation.[\[3\]](#)[\[8\]](#) In vivo studies using mouse xenograft models of glioblastoma demonstrated that **JR-AB2-011** could significantly inhibit tumor growth.[\[5\]](#)[\[9\]](#)

Conflicting Evidence on the Mechanism of Action

A 2024 study by Kořánová et al. investigated the effects of **JR-AB2-011** on leukemia and lymphoma cell lines.[\[6\]](#)[\[7\]](#) Their findings indicated that while **JR-AB2-011** induced metabolic changes, it did not affect the phosphorylation of Akt at Ser473 or the association between mTOR and Rictor in their experimental models.[\[7\]](#) These results suggest that the biological effects of **JR-AB2-011** may be cell-type specific or occur through a mechanism independent of mTORC2 inhibition.

Experimental Protocols

Detailed methodologies are crucial for the replication and extension of scientific findings. Below are summaries of key experimental protocols involving **JR-AB2-011**.

Cell Culture and Treatment

- **Cell Lines:** Human chondrocytes, various leukemia/lymphoma cell lines (e.g., Karpas-299), and glioblastoma cell lines (e.g., U87, LN229) have been used.[\[5\]](#)[\[6\]](#)[\[10\]](#)
- **Culture Conditions:** Cells are typically cultured in appropriate media (e.g., DMEM/F12) supplemented with fetal bovine serum (FBS) and antibiotics, and maintained at 37°C in a humidified atmosphere with 5% CO₂.[\[10\]](#)
- **JR-AB2-011 Treatment:** For in vitro assays, **JR-AB2-011** is typically dissolved in DMSO to create a stock solution, which is then diluted to the desired final concentration in cell culture media.[\[4\]](#) Treatment durations and concentrations vary depending on the specific assay and cell line, ranging from micromolar concentrations for hours to days.[\[3\]](#)[\[5\]](#)

Western Blot Analysis for Signaling Pathway Modulation

This protocol is used to assess the phosphorylation status of key proteins in the mTORC2 signaling pathway.

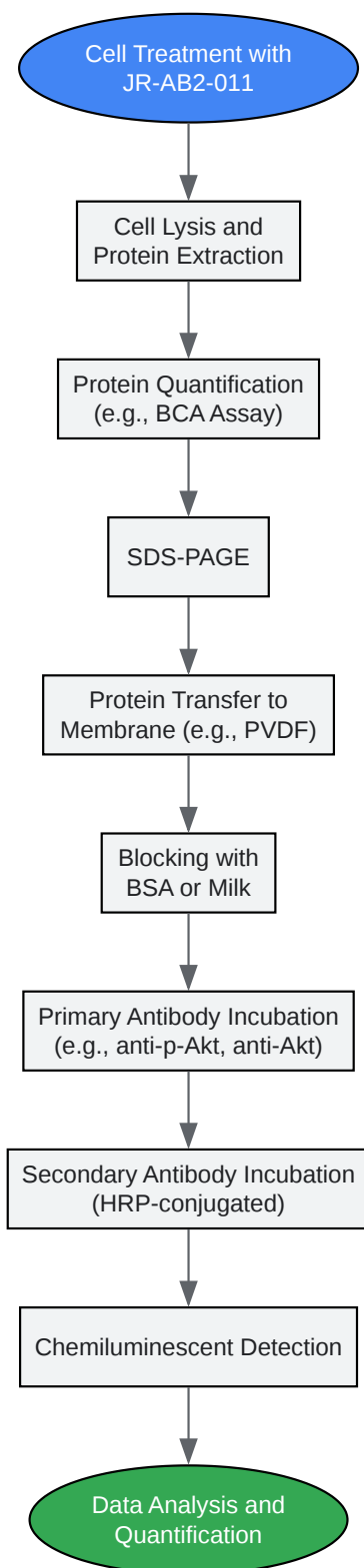


Figure 2: Western Blot Experimental Workflow

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